

In-Depth Technical Guide to 5-Chloro-2-(propan-2-yl)aniline

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Compound of Interest

Compound Name: 5-Chloro-2-(propan-2-yl)aniline

Cat. No.: B6326213

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Abstract

This technical guide provides a comprehensive overview of **5-Chloro-2-(propan-2-yl)aniline**, a substituted aniline derivative of interest in pharmaceutical and chemical research. This document consolidates available data on its synonyms, chemical properties, and general applications as a chemical intermediate. While specific trade names, detailed experimental protocols for its synthesis and analysis, and its role in defined biological pathways are not extensively documented in publicly available literature, this guide presents the foundational knowledge currently available.

Chemical Identity and Synonyms

5-Chloro-2-(propan-2-yl)aniline is an aromatic amine with a chlorine atom and an isopropyl group attached to the aniline backbone. It is crucial to distinguish this compound from its isomers and other related substances by its unique CAS Registry Number.

Table 1: Synonyms and Identifiers

Identifier Type	Value
IUPAC Name	5-Chloro-2-(propan-2-yl)aniline
Synonyms	5-Chloro-2-isopropylaniline
CAS Number	130566-32-4
Molecular Formula	C ₉ H ₁₂ ClN
MDL Number	MFCD20726025

It is important to note that this compound is often confused with its structural isomer, 5-Chloro-2-(isopropylamino)aniline (CAS Number: 89659-68-7)[1][2]. Researchers should always verify the CAS number to ensure they are working with the correct molecule. To date, no specific trade names for **5-Chloro-2-(propan-2-yl)aniline** have been identified; it is primarily supplied under its chemical name.

Physicochemical Properties

Quantitative data for **5-Chloro-2-(propan-2-yl)aniline** is limited. The following table summarizes the available information from chemical suppliers.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	169.65 g/mol	Huateng Pharma
Purity	≥95%	Huateng Pharma

Note: Detailed experimental data such as melting point, boiling point, density, and spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for CAS number 130566-32-4 are not readily available in the public domain. Researchers are advised to obtain a certificate of analysis from their supplier for specific lot data.

Applications in Research and Development

Substituted anilines are a vital class of intermediates in the synthesis of pharmaceuticals and agrochemicals. While specific applications for **5-Chloro-2-(propan-2-yl)aniline** are not detailed in the available literature, aniline derivatives, in general, are recognized for their versatile roles in drug discovery. They can serve as precursors for the synthesis of more complex molecules with a wide range of biological activities.

The broader class of substituted anilines has been investigated for various therapeutic areas. For instance, certain 2-substituted aniline pyrimidine derivatives have been explored as potent dual Mer/c-Met kinase inhibitors for cancer treatment. This highlights the potential for aniline-based scaffolds in the development of targeted therapies.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **5-Chloro-2-(propan-2-yl)aniline** are not explicitly described in peer-reviewed journals or patent literature. However, general synthetic methods for related compounds can provide a starting point for developing a synthetic route.

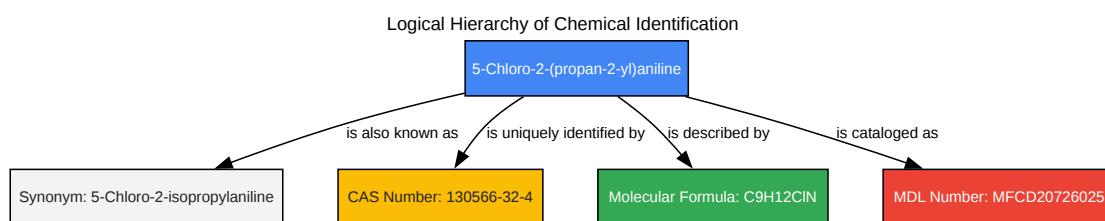
A potential, though unverified, synthetic approach could involve the Friedel-Crafts alkylation of 4-chloroaniline with an isopropylating agent, followed by separation of the desired isomer. Another possibility is the reduction of a corresponding nitro compound, such as 1-chloro-4-isopropyl-2-nitrobenzene.

For analytical characterization, standard methods for small organic molecules would be applicable. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C) to elucidate the chemical structure.
- Mass Spectrometry (MS) to determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy to identify functional groups.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) to assess purity.

Logical Relationships of Chemical Identifiers

The following diagram illustrates the relationship between the primary chemical name and its key identifiers, which are essential for accurate sourcing and documentation in a research setting.



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Caption: Chemical Identifier Relationships for **5-Chloro-2-(propan-2-yl)aniline**.

Conclusion

5-Chloro-2-(propan-2-yl)aniline is a chemical intermediate with potential applications in synthetic chemistry, particularly in the fields of pharmaceutical and agrochemical development. While detailed information regarding its specific uses, synthesis, and analytical protocols is sparse in the public domain, this guide provides a foundational summary of its known properties and synonyms. Researchers interested in this compound are encouraged to perform their own analytical characterization and to consult with chemical suppliers for more detailed technical information. The structural motifs present in this molecule suggest that it could be a valuable building block for the creation of novel bioactive compounds.

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References

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